

# Ethyl 5-fluoronicotinate molecular weight and formula

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## Compound of Interest

Compound Name: Ethyl 5-fluoronicotinate

Cat. No.: B1295988

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## An In-depth Technical Guide on Ethyl 5-fluoronicotinate

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This document provides a concise technical overview of **Ethyl 5-fluoronicotinate**, focusing on its core molecular attributes.

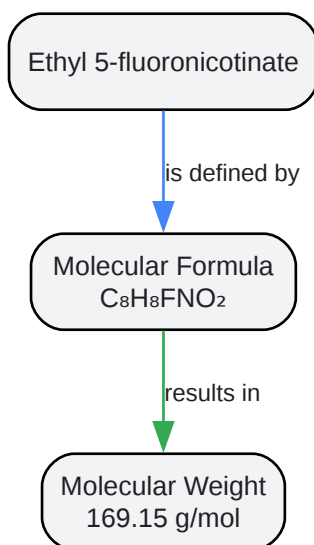
## Molecular and Physical Data

**Ethyl 5-fluoronicotinate** is a fluorinated pyridine derivative utilized as a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. Its molecular characteristics are fundamental to its reactivity and role in synthetic chemistry.

Parameter	Value
Molecular Formula	C <sub>8</sub> H <sub>8</sub> FNO <sub>2</sub> [1][2][3]
Molecular Weight	169.15 g/mol [1][3]

## Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (formula), and its calculated mass (molecular weight) is a foundational concept in chemistry. The following diagram illustrates this direct correlation.



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Caption: Relationship between compound name, formula, and molecular weight.

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## References

- 1. 22620-29-7|Ethyl 5-fluoronicotinate|BLD Pharm [bldpharm.com]
- 2. Ethyl 5-fluoronicotinate [myskinrecipes.com]
- 3. ETHYL 5-FLUORONICOTINATE [chembk.com]
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